

Application Notes and Protocols for Inducing Polyploidy in Plants Using Colchicine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (R)-colchicine

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Polyploidy, the condition of having more than two sets of chromosomes, is a significant phenomenon in plant evolution and breeding.^[1] Artificially induced polyploidy can lead to desirable traits such as larger organs (flowers, fruits, leaves), increased biomass, enhanced production of secondary metabolites, and restored fertility in hybrids.^{[1][2][3]} Colchicine, a toxic alkaloid originally extracted from the autumn crocus (*Colchicum autumnale*), is a widely used chemical agent for inducing polyploidy in plants.^{[1][2]} It acts as a mitotic inhibitor by binding to tubulin, which prevents the formation of microtubules and the subsequent segregation of chromosomes during cell division.^{[1][4][5]} This results in a cell with a doubled chromosome number, a condition that can be passed on to subsequent cell generations.^[4]

These application notes provide a comprehensive overview and detailed protocols for inducing polyploidy in plants using colchicine. The information is intended for researchers in plant science, agriculture, and drug development who are interested in leveraging polyploidy for crop improvement and enhanced production of medicinal compounds. While the user specified **(R)-**

colchicine, the available literature predominantly refers to "colchicine" without specifying the isomer, suggesting that the racemic mixture or the most common isomer is typically used.

Data Presentation: Colchicine Treatment Parameters for Polyploidy Induction

The effectiveness of colchicine treatment is highly dependent on the plant species, the explant type, the concentration of colchicine, and the duration of the treatment. Higher concentrations and longer exposure times can increase the rate of polyploidy induction but also tend to decrease the survival rate of the treated plant material.^{[2][6]} The following table summarizes effective treatment parameters from various studies.

Plant Species	Explant Type	Colchicine Concentration (%)	Treatment Duration	Induction Rate/Outcome	Reference
Lilium regale	In vitro plantlets	0.01%	24 hours	Highest survival (72%) and effective polyploidy induction.	[7]
Rosa roxburghii	Germinating seeds	0.1%	12 hours	Optimal condition for inducing polyploidy.	[8]
Dendrobium chrysotoxum	Protocorm-like bodies (PLBs)	0.04%	1 day	84% survival and 47% tetraploid induction.	[9]
Gossypium herbaceum (Cotton)	Root meristem	0.2% - 0.4%	16 hours	High number of tetraploid cells.	[5]
Andrographis paniculata (Kalmegh)	Seedlings	0.1%	12 hours	Most successful induction of polyploidy.	[10]
Dendrobium wardianum	Protocorms	0.025% (250 μ M)	12 hours	26% induction rate.	[6]
Dendrobium wardianum	Protocorms in solid medium	0.0075% (75 μ M)	30 days	34% mutation rate with more stable polyploids.	[6]
Neolamarckia cadamba	Nodal segments	0.3%	48 hours	Highest polyploidization	[11]

on (20%
octoploids,
6.7%
mixoploids).

Capsicum annuum (Katokkon pepper)	Seeds	0.025% - 0.1%	24 hours	Produced mixoploid plants.	[12]
Tagetes erecta (African marigold)	Nodal segments	0.01% - 0.05%	12 hours	Effective in inducing polyploidy.	[13]

Experimental Protocols

Important Safety Precautions: Colchicine is highly toxic and can cause chromosomal defects. [4] It is fatal if swallowed or inhaled and may cause genetic defects. [14] Always handle colchicine in a fume hood, wearing appropriate personal protective equipment (PPE), including a lab coat, nitrile or chloroprene gloves, and safety goggles. [15][16] Avoid creating dust. [17][18] In case of contact with skin or eyes, wash immediately and thoroughly with water. [15] All waste materials containing colchicine must be disposed of as hazardous waste according to local regulations. [18]

Protocol 1: Seed Treatment for Polyploidy Induction

This method is one of the simplest and most effective for many plant species. [8]

Materials:

- Seeds of the target plant species
- Colchicine solution (e.g., 0.1% w/v in distilled water)
- Beakers or flasks
- Shaker (optional)

- Petri dishes with moist filter paper
- Growth chamber or greenhouse

Procedure:

- **Prepare Colchicine Solution:** In a fume hood, carefully weigh the required amount of colchicine powder and dissolve it in distilled water to the desired concentration. For example, to make a 0.1% solution, dissolve 100 mg of colchicine in 100 mL of distilled water. Colchicine is light-sensitive, so protect the solution from light by wrapping the container in aluminum foil.^[4] It is also recommended to use a freshly prepared solution.^[1]
- **Seed Soaking:** Place the seeds in a beaker or flask and add the colchicine solution, ensuring the seeds are fully submerged. The volume of the solution should be sufficient to allow for seed swelling.
- **Incubation:** Incubate the seeds in the colchicine solution for a predetermined duration (e.g., 12-24 hours) at room temperature.^[8] Gentle agitation on a shaker can improve the uniformity of the treatment.
- **Washing:** After the treatment period, carefully decant the colchicine solution into a designated hazardous waste container. Thoroughly rinse the seeds with distilled water several times to remove any residual colchicine.^[5]
- **Germination:** Place the washed seeds on moist filter paper in Petri dishes and allow them to germinate in a growth chamber under appropriate light and temperature conditions.
- **Transplanting:** Once the seedlings have developed, transfer them to soil or a suitable growth medium and continue to grow them under optimal conditions.

Protocol 2: Seedling and Apical Meristem Treatment

This protocol is suitable for plants where seed treatment is not feasible or effective. The target is the actively dividing cells of the apical meristem.

Materials:

- Young seedlings of the target plant species

- Colchicine solution (e.g., 0.1% - 0.5% w/v in distilled water)
- Cotton balls or a dropper
- Growth chamber or greenhouse

Procedure:

- **Prepare Colchicine Solution:** Prepare the colchicine solution as described in Protocol 1. The concentration may need to be adjusted based on the plant species and its tolerance.
- **Application:**
 - **Droplet Method:** Apply a few drops of the colchicine solution directly to the apical bud (growing tip) of the seedling. Repeat this application daily for several consecutive days.
 - **Cotton Ball Method:** Saturate a small cotton ball with the colchicine solution and place it over the apical meristem.^[1] Keep the cotton ball moist with the solution for the desired treatment duration (e.g., 24-72 hours).
- **Post-Treatment Care:** After the treatment period, remove the cotton ball (if used) and rinse the treated area gently with distilled water to remove excess colchicine.
- **Growth and Observation:** Grow the treated plants under optimal conditions and monitor for morphological changes indicative of polyploidy.

Protocol 3: In Vitro Polyploidy Induction

This method offers a controlled environment for inducing polyploidy in sterile plant tissues.

Materials:

- In vitro plant material (e.g., nodal segments, protocorms, callus)
- Sterile colchicine solution (filter-sterilized)
- Sterile culture medium (liquid or semi-solid)
- Laminar flow hood

- Sterile culture vessels

Procedure:

- Prepare Sterile Colchicine Solution: Prepare the colchicine solution and sterilize it by passing it through a 0.22 μm syringe filter.
- Treatment:
 - Liquid Medium Treatment: Place the explants in a sterile flask containing liquid culture medium supplemented with the desired concentration of colchicine. Incubate on a shaker for the specified duration.[2]
 - Semi-Solid Medium Treatment: Incorporate the filter-sterilized colchicine into a semi-solid culture medium after autoclaving and cooling. Culture the explants on this medium for the desired treatment period.[9]
- Washing and Recovery: After treatment, transfer the explants to a fresh, colchicine-free culture medium to recover and regenerate.
- Subculture and Plantlet Development: Subculture the regenerating tissues as needed to promote shoot and root development.

Confirmation of Polyploidy

Visual changes such as larger stomata, thicker leaves, and larger flowers can be early indicators of polyploidy.[1][2] However, for confirmation, more reliable methods are required.

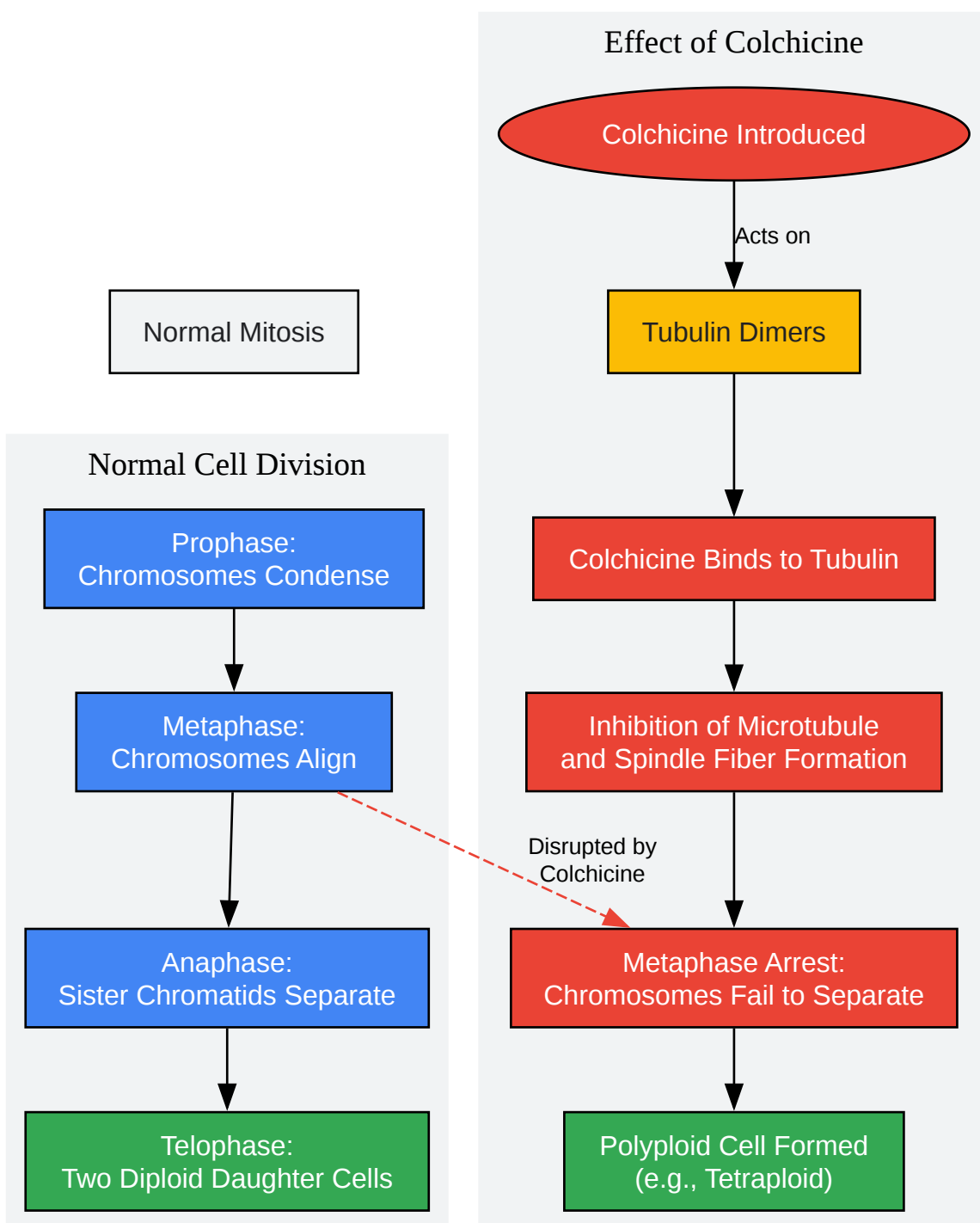
- Stomatal Analysis: A common indirect method involves observing the size and density of stomata on the leaf epidermis. Polyploid plants generally have larger but fewer stomata per unit area compared to their diploid counterparts.[1][7]
- Flow Cytometry: This is a rapid and accurate method for determining the ploidy level by measuring the DNA content of the cell nuclei.[1][2][11]
- Chromosome Counting: The most definitive method is to count the chromosomes in root tip cells or other actively dividing tissues.[1][2]

Visualizations



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Caption: Experimental workflow for inducing polyploidy in plants using colchicine.



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- To cite this document: BenchChem. [Application Notes and Protocols for Inducing Polyploidy in Plants Using Colchicine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b135131/docs#application-notes-and-protocols-for-inducing-polyploidy-in-plants-using-colchicine>]

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